

# Endothion in Soil: A Technical Guide to its Environmental Fate and Transport

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## Compound of Interest

Compound Name: Endothion

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## Executive Summary

**Endothion** is an obsolete organophosphate insecticide for which there is a notable scarcity of comprehensive environmental fate and transport data. This technical guide synthesizes the available information on **Endothion**'s physicochemical properties and estimated environmental behavior. Due to the limited experimental data specific to **Endothion**, this document leverages data on analogous organophosphate pesticides and details standardized testing protocols to provide a robust framework for understanding its likely environmental persistence, mobility, and degradation pathways in soil. This guide is intended to inform environmental risk assessments and guide future research by outlining the methodologies required to generate definitive fate and transport data.

## Introduction

**Endothion** (CAS 2778-04-3) is an organothiophosphate insecticide and acaricide, previously used to control sap-feeding insects and mites in various crops.<sup>[1][2]</sup> As with many organophosphate pesticides, concerns over its environmental persistence, potential for transport, and toxicity have led to its discontinuation in many parts of the world, including the United States and Canada.<sup>[2][3]</sup> Understanding the environmental fate and transport of **Endothion** in soil is crucial for assessing the risks associated with its historical use and for managing any remaining environmental residues.

This guide provides a comprehensive overview of the known properties of **Endothion** and outlines the key processes governing its behavior in the soil environment, including degradation, sorption, mobility, and bioaccumulation. In the absence of extensive empirical data for **Endothion**, this document also details standardized experimental protocols and analytical methods that are essential for generating such data.

## Physicochemical Properties of Endothion

The environmental behavior of a pesticide is largely dictated by its physical and chemical properties. The available data for **Endothion** is summarized in Table 1.

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>13</sub> O <sub>6</sub> PS	[3]
Molecular Weight	280.25 g/mol	
IUPAC Name	S-[(5-Methoxy-4-oxo-4H-pyran-2-yl)methyl] O,O-dimethyl phosphorothioate	
CAS Number	2778-04-3	
Appearance	White crystals with a slight odor	
Melting Point	90-91 °C	
Water Solubility	Very soluble	
Log Kow (estimated)	-0.31	

## Environmental Fate and Transport in Soil

The fate of **Endothion** in the soil is governed by a combination of degradation, sorption, and transport processes. While specific experimental data for **Endothion** is limited, its behavior can be inferred from its physicochemical properties and the known behavior of other organophosphate pesticides.

## Degradation

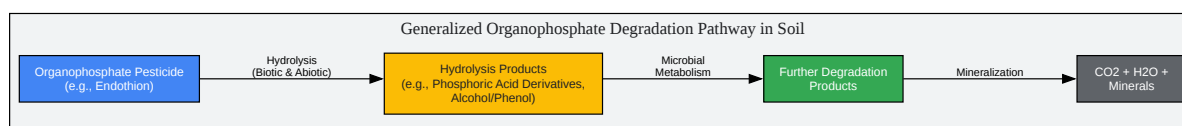
Pesticide degradation in soil is a critical process that reduces its persistence and potential for long-term environmental impact. Degradation can occur through biotic (microbial) and abiotic (chemical) pathways.

#### Abiotic Degradation:

- **Hydrolysis:** As an organophosphate ester, **Endothion** is susceptible to hydrolysis, the cleavage of chemical bonds by the addition of water. The rate of hydrolysis is pH-dependent, generally increasing with increasing pH. Estimated hydrolysis half-lives for the phosphorus ester component of **Endothion** are 132 days at pH 7 and 35 days at pH 8.
- **Photolysis:** **Endothion** contains chromophores that absorb light at wavelengths greater than 290 nm, suggesting it may be susceptible to direct photolysis on the soil surface.

**Biotic Degradation:** Microbial degradation is often the primary pathway for the breakdown of organophosphate pesticides in soil. Soil microorganisms can utilize these compounds as a source of carbon or phosphorus. The primary reaction in the microbial degradation of organophosphates is hydrolysis, catalyzed by enzymes such as phosphatases and hydrolases. This process typically involves the cleavage of the P-O-alkyl and P-O-aryl bonds. While specific soil degradation half-life (DT50) data for **Endothion** is not available in the reviewed literature, the half-life of organophosphates in soil can range from a few days to several weeks, depending on soil type, microbial activity, temperature, and moisture.

A generalized degradation pathway for organophosphate pesticides is illustrated in the diagram below.



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A generalized degradation pathway for organophosphate pesticides in soil.

## Adsorption and Desorption (Sorption)

Sorption, the process by which a chemical binds to soil particles, significantly influences its mobility and bioavailability. The key parameters used to quantify sorption are the soil-water partition coefficient ( $K_d$ ) and the soil organic carbon-water partition coefficient ( $K_{oc}$ ).

There is no experimentally determined  $K_d$  or  $K_{oc}$  value for **Endothion** in the reviewed literature. However, a  $K_{oc}$  value of 10 has been estimated using a structure estimation method. According to standard classification schemes, this very low  $K_{oc}$  value suggests that **Endothion** is expected to have very high mobility in soil. This implies a high potential for leaching into groundwater, particularly in soils with low organic matter content.

The sorption of organophosphate pesticides is influenced by soil properties such as organic matter content, clay content, and pH. Generally, sorption increases with higher organic matter and clay content.

## Mobility and Leaching

Mobility refers to the movement of a pesticide through the soil profile, primarily with flowing water (leaching). The high water solubility and very low estimated  $K_{oc}$  value of **Endothion** indicate a high potential for leaching. This means that under conditions of sufficient rainfall or irrigation, **Endothion** is likely to move downward through the soil profile and potentially reach groundwater.

Field or laboratory column leaching studies specific to **Endothion** were not found. Such studies are necessary to definitively determine its mobility in different soil types.

## Bioaccumulation

Bioaccumulation is the process by which a chemical is taken up by an organism from the environment. The bioconcentration factor (BCF) is a measure of this potential. An estimated BCF of 3 in fish has been calculated for **Endothion**. This low BCF value suggests that the potential for bioconcentration in aquatic organisms is low. Data on the bioaccumulation of **Endothion** in soil organisms is not available.

## Experimental Protocols

To address the data gaps for **Endothion**, standardized experimental protocols should be followed. The following sections detail the methodologies for key environmental fate studies, based on OECD (Organisation for Economic Co-operation and Development) and EPA (Environmental Protection Agency) guidelines.

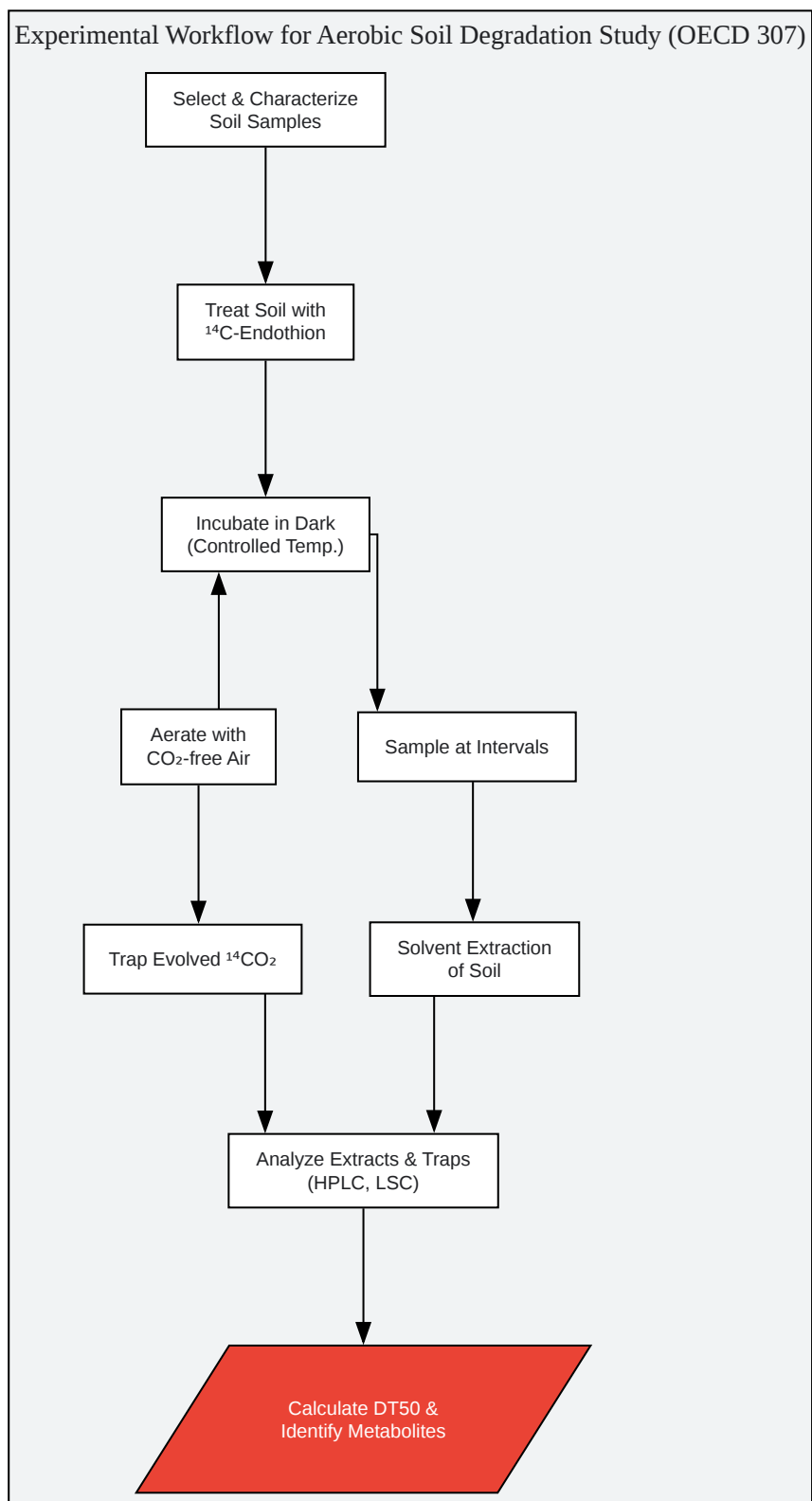
### Soil Degradation Rate and Pathway (OECD 307)

This study determines the rate of aerobic and anaerobic transformation of a chemical in soil and identifies its degradation products.

Methodology:

- **Test System:** Soil samples (typically 50-200g) are treated with the  $^{14}\text{C}$ -labeled test substance. The application rate should reflect the maximum recommended field application rate.
- **Incubation:** The treated soil is incubated in the dark in biometer flasks or a flow-through system at a controlled temperature (e.g., 20°C).
- **Aerobic Conditions:** A continuous stream of air is passed through the system to maintain aerobic conditions. Evolved  $^{14}\text{CO}_2$  is trapped in an alkaline solution to quantify mineralization.
- **Anaerobic Conditions:** After an initial aerobic phase to establish microbial activity, the system is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- **Sampling:** Duplicate flasks are removed at specified time intervals over a period of up to 120 days.
- **Extraction and Analysis:** Soil samples are extracted with appropriate solvents. The parent compound and its transformation products in the extracts are separated (e.g., by HPLC) and quantified (e.g., by liquid scintillation counting). Non-extractable residues are determined by combustion of the extracted soil.

The workflow for an aerobic soil degradation study is depicted below.



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Workflow for an aerobic soil degradation study based on OECD 307.

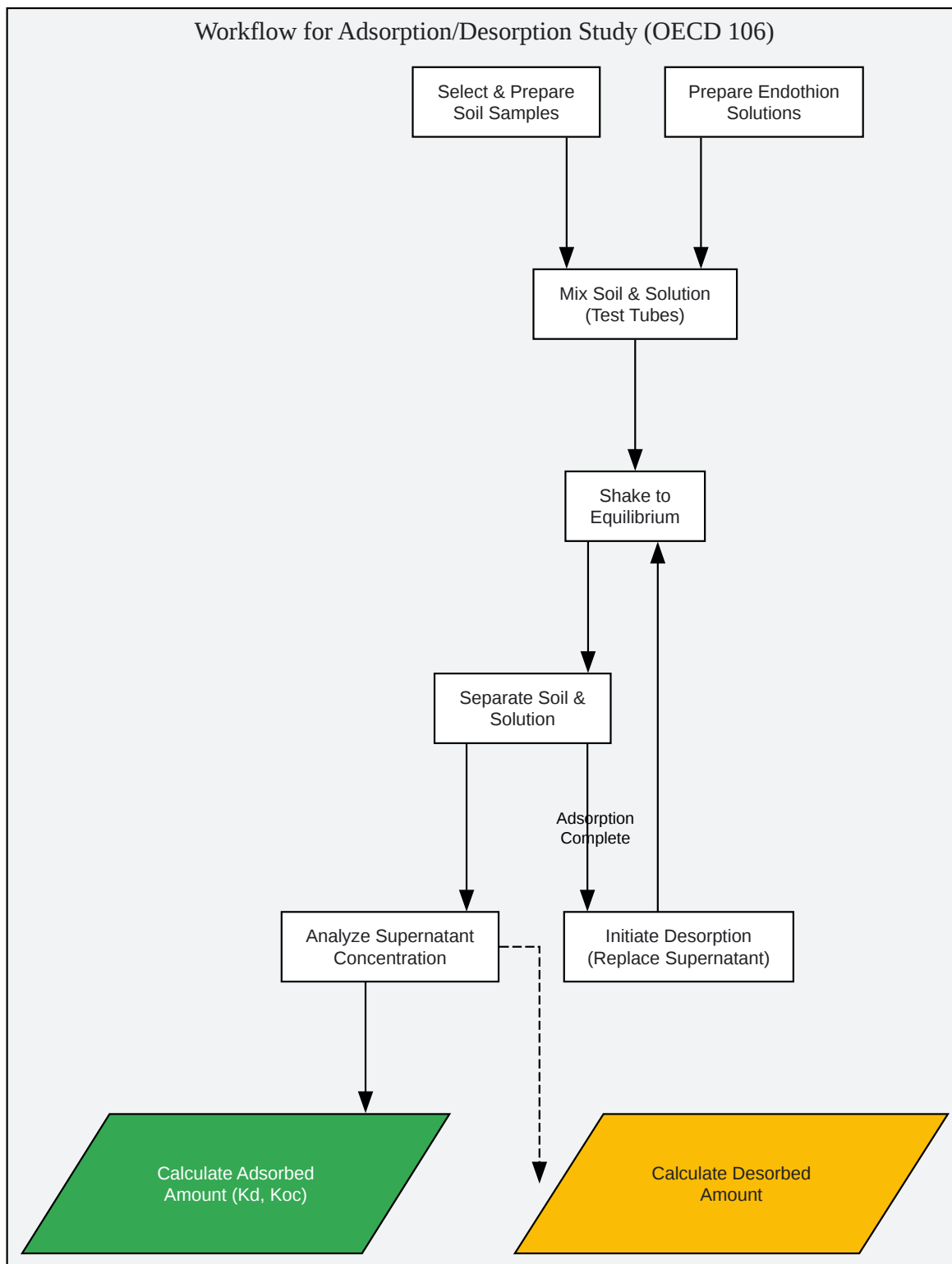
## Adsorption/Desorption - Batch Equilibrium Method (OECD 106)

This method is used to determine the adsorption and desorption coefficients ( $K_d$ ,  $K_{oc}$ ) of a chemical in different soil types.

### Methodology:

- **Soil Preparation:** A minimum of five different soil types with varying properties (organic carbon, clay content, pH) are used.
- **Preliminary Study:** A preliminary test is conducted to determine the appropriate soil-to-solution ratio, equilibration time, and to check for adsorption to the test vessel walls.
- **Adsorption Phase:** Known masses of soil are equilibrated with a known volume of a solution of the test substance (in 0.01 M  $\text{CaCl}_2$ ) of varying concentrations. The suspensions are shaken at a constant temperature until equilibrium is reached.
- **Separation:** The solid and liquid phases are separated by centrifugation.
- **Analysis:** The concentration of the test substance in the aqueous phase is determined. The amount adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in solution.
- **Desorption Phase:** After the adsorption phase, a portion of the supernatant is replaced with a pesticide-free solution, and the samples are re-equilibrated to determine the amount of the test substance that desorbs from the soil.
- **Data Analysis:** Adsorption and desorption isotherms (e.g., Freundlich isotherms) are plotted to calculate the  $K_d$  and  $K_{oc}$  values.

The workflow for a batch equilibrium adsorption/desorption study is illustrated below.



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Workflow for a batch equilibrium adsorption/desorption study.



## Soil Column Leaching (EPA OPPTS 835.1240 / OECD 312)

This study assesses the mobility of a pesticide and its degradation products through soil columns.

### Methodology:

- **Column Preparation:** Glass or stainless steel columns are packed with sieved soil to a defined bulk density.
- **Soil Saturation:** The soil columns are pre-wetted from the bottom to achieve saturation.
- **Pesticide Application:** The test substance (parent compound or aged soil residues) is applied to the top of the soil column.
- **Leaching:** Artificial rain (e.g., 0.01 M CaCl<sub>2</sub>) is applied to the top of the column at a constant flow rate.
- **Leachate Collection:** The leachate is collected in fractions over a defined period.
- **Soil Sectioning:** At the end of the experiment, the soil column is pushed out and sectioned into segments.
- **Analysis:** The leachate fractions and soil segments are analyzed for the parent compound and its major degradation products.
- **Data Analysis:** A mass balance is performed to determine the distribution of the pesticide and its metabolites in the soil column and leachate.

## Analytical Methods for Detection in Soil

The analysis of **Endothion** and other organophosphate pesticides in soil typically involves solvent extraction followed by chromatographic analysis.

- **Extraction:** Soil samples are commonly extracted using an organic solvent or a mixture of solvents, such as acetonitrile or acetone/methylene chloride. Techniques like sonication, Soxhlet extraction, or accelerated solvent extraction (ASE) can be employed.

- **Cleanup:** The resulting extract may require a cleanup step to remove interfering co-extractives from the soil matrix. Solid-phase extraction (SPE) is a common cleanup technique.
- **Analysis:** Gas chromatography (GC) is the most common technique for the analysis of organophosphate pesticides. A mass spectrometer (MS) is often used as the detector (GC-MS) for its high selectivity and sensitivity, allowing for confident identification and quantification of the target compounds. A flame photometric detector (FPD), which is specific for phosphorus- and sulfur-containing compounds, can also be used.

## Conclusion

**Endothion** is an obsolete organophosphate insecticide with limited available data on its environmental fate and transport in soil. Based on its physicochemical properties and estimated parameters, **Endothion** is expected to be highly mobile in soil with a potential to leach into groundwater. Its persistence is likely governed by hydrolysis and microbial degradation, with degradation rates expected to be faster in microbially active soils with neutral to alkaline pH. The potential for bioaccumulation is predicted to be low.

Due to the significant data gaps, this technical guide emphasizes the necessity of conducting standardized environmental fate studies to accurately characterize the behavior of **Endothion** in soil. The detailed experimental protocols provided, based on internationally recognized guidelines, offer a clear roadmap for generating the required data on degradation, sorption, and mobility. The information presented herein serves as a critical resource for researchers and environmental professionals in assessing the potential risks of **Endothion** and in designing future studies to fill the existing knowledge gaps.

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- To cite this document: BenchChem. [Endothion in Soil: A Technical Guide to its Environmental Fate and Transport]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671283#environmental-fate-and-transport-of-endothion-in-soil]

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